

Personal protective equipment for handling Fluorofenidone-d3

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Compound of Interest

Compound Name: Fluorofenidone-d3

Cat. No.: B12416261

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Essential Safety and Handling Guide for Fluorofenidone-d3

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Fluorofenidone-d3** in a laboratory setting. The following information is designed to ensure the safe and effective use of this compound while minimizing risks to personnel and the environment.

Hazard Identification and Safety Precautions

Fluorofenidone-d3 should be handled with the same precautions as Fluorofenidone. The primary hazards associated with Fluorofenidone are:

- Acute Oral Toxicity (Category 4): Harmful if swallowed[1].
- Aquatic Toxicity (Acute and Chronic, Category 1): Very toxic to aquatic life with long-lasting effects[1].

Precautionary Statements:

- Wash skin thoroughly after handling[1].

- Do not eat, drink, or smoke when using this product[1].
- Avoid release to the environment[1].
- If swallowed, call a poison center or doctor/physician if you feel unwell[1].
- Rinse mouth[1].
- Collect spillage[1].
- Dispose of contents/container to an approved waste disposal plant[1].

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Fluorofenidone-d3**:

PPE Category	Specification
Eye Protection	Safety goggles with side-shields[1].
Hand Protection	Chemical-resistant protective gloves (e.g., nitrile rubber)[1].
Skin and Body Protection	Impervious laboratory coat or clothing. Ensure no skin is exposed.
Respiratory Protection	A suitable respirator should be used if dust or aerosols are generated. Work in a well-ventilated area, preferably a fume hood[1].

Quantitative Data Summary

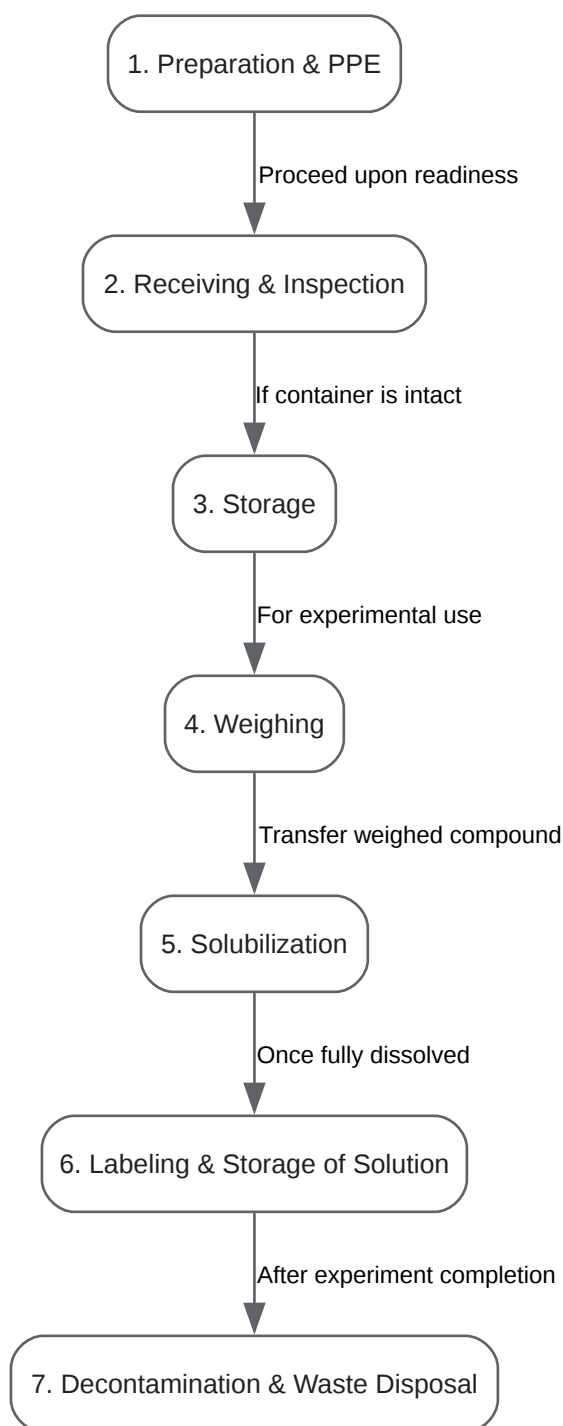
The following table summarizes key quantitative data for Fluorofenidone.

Property	Value	Source
Molecular Formula	C ₁₂ H ₇ D ₃ FNO	N/A
Molecular Weight	206.23 g/mol	N/A
CAS Number	848353-85-5 (for Fluorofenidone)	[1]
Storage (Powder)	-20°C[1][2]	[1][2]
Storage (in Solvent)	-80°C[1][3]	[1][3]
Solubility	Soluble in Acetonitrile and DMSO[2]. In DMSO, soluble up to 140 mg/mL[4].	[2][4]

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the safe handling of **Fluorofenidone-d3** from receipt to preparation of a stock solution.

Experimental Workflow for Handling **Fluorofenidone-d3**



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Caption: A stepwise workflow for the safe handling of **Fluorofenidone-d3** in a laboratory setting.

Protocol Steps:

- Preparation and Personal Protective Equipment (PPE):
 - Before handling the compound, ensure the work area (preferably a chemical fume hood) is clean and uncluttered.
 - Verify that an emergency eyewash station and safety shower are accessible.
 - Don all required PPE as specified in the table above.
- Receiving and Inspection:
 - Upon receiving the container of **Fluorofenidone-d3**, inspect it for any damage or leaks.
 - If the container is compromised, follow spill procedures. If intact, proceed to the designated storage area.
- Storage:
 - Store the container in a tightly sealed state in a cool, well-ventilated area away from direct sunlight and sources of ignition[1].
 - For the powdered form, store at -20°C[1][2].
- Weighing the Compound:
 - Perform all weighing operations within a chemical fume hood to avoid inhalation of any airborne particles.
 - Use a dedicated, clean weighing boat or paper.
 - Handle the container and spatula with care to minimize the generation of dust.
 - Close the primary container tightly immediately after weighing.
- Solubilization:
 - Add the desired solvent (e.g., DMSO) to the vessel containing the weighed **Fluorofenidone-d3**.

- If necessary, sonication can be used to aid dissolution^[5].
- Ensure the solution is fully clarified before use.
- Labeling and Storage of Stock Solution:
 - Clearly label the container with the compound name (**Fluorofenidone-d3**), concentration, solvent, date of preparation, and your initials.
 - Store the stock solution at -80°C for long-term stability^[1]^[3].
- Decontamination and Waste Disposal:
 - Wipe down the work surface, balance, and any equipment used with an appropriate solvent (e.g., 70% ethanol).
 - Dispose of all contaminated materials (weighing paper, pipette tips, gloves) as hazardous chemical waste according to the disposal plan below.

Disposal Plan: Step-by-Step Procedures

Proper disposal of **Fluorofenidone-d3** and associated waste is crucial to prevent environmental contamination.

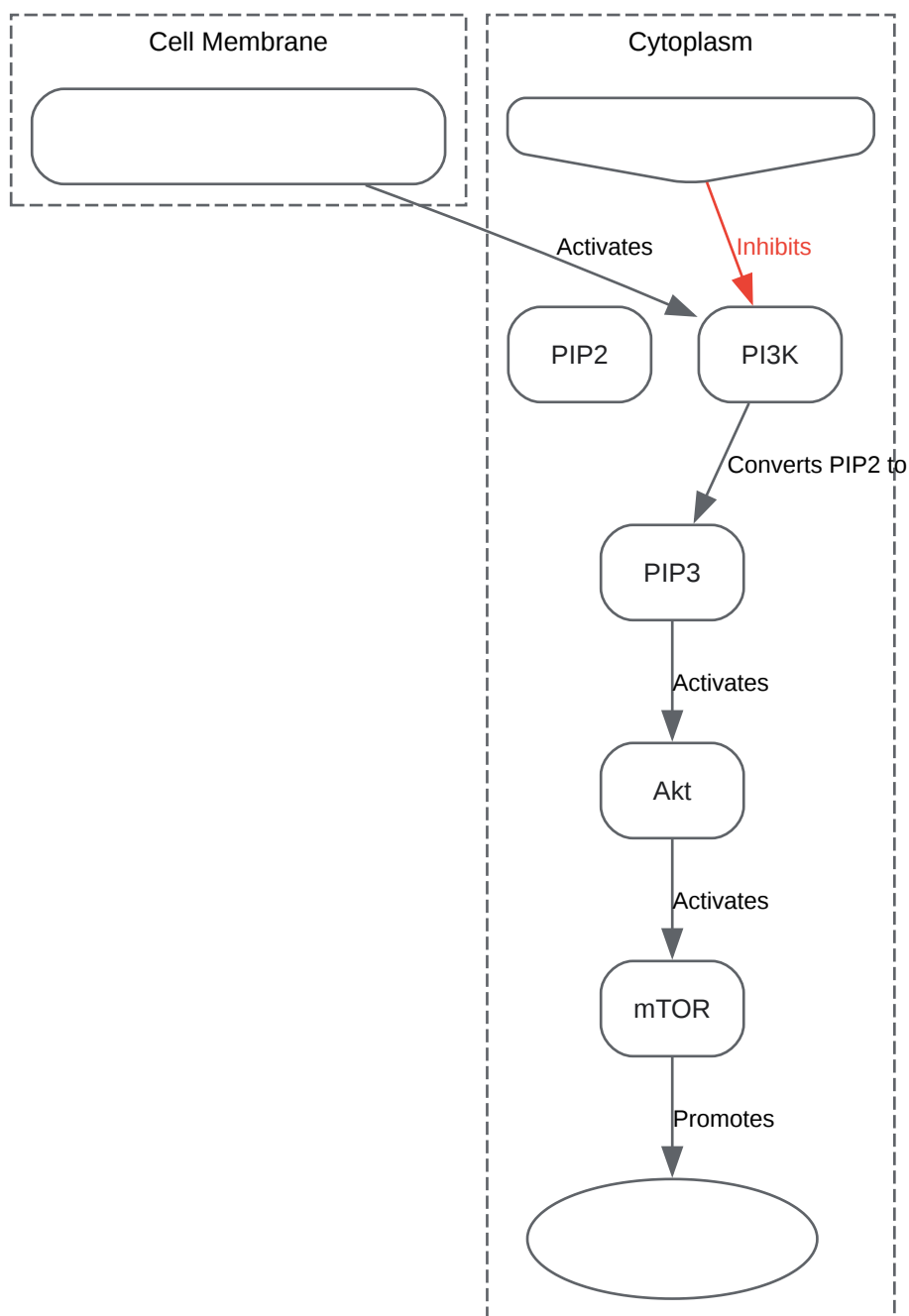
- Segregation of Waste:
 - Maintain separate, clearly labeled waste containers for:
 - Solid Waste: Contaminated PPE (gloves, shoe covers), weighing papers, and empty vials.
 - Liquid Waste: Unused or expired solutions of **Fluorofenidone-d3** and solvents used for rinsing glassware.
- Packaging of Waste:
 - Solid Waste: Place in a dedicated, sealed, and puncture-resistant hazardous waste bag or container.

- Liquid Waste: Collect in a compatible, leak-proof, and clearly labeled hazardous waste container. Do not overfill the container; leave at least 10% headspace.
- Labeling of Waste Containers:
 - All waste containers must be labeled with "Hazardous Waste," the full chemical name (**Fluorofenidone-d3**), the solvent(s) used, and the approximate concentration and volume.
- Storage of Waste:
 - Store hazardous waste in a designated, secure, and well-ventilated area away from general laboratory traffic.
 - Ensure incompatible waste types are segregated.
- Arranging for Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) office to schedule a pickup for the hazardous waste.
 - Do not dispose of **Fluorofenidone-d3** down the drain or in regular trash^[1].

Signaling Pathway Inhibition

Fluorofenidone has been shown to inhibit the PI3K/Akt signaling pathway, which is involved in cellular processes such as cell growth, proliferation, and survival^{[3][4]}.

PI3K/Akt Signaling Pathway



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Caption: **Fluorofenidone-d3** inhibits the PI3K/Akt signaling pathway, thereby affecting downstream processes like cell growth and survival.

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